

Personal protective equipment for handling ATTO 647

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Compound of Interest

Compound Name: ATTO 647

Cat. No.: B15554283

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Essential Safety and Handling Guide for ATTO 647

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **ATTO 647**, a fluorescent label for the red spectral region. Adherence to these procedures is vital for personal safety and maintaining the integrity of your experiments.

Personal Protective Equipment (PPE)

When handling **ATTO 647**, a comprehensive approach to personal protection is essential to minimize exposure and ensure a safe laboratory environment. The recommended personal protective equipment includes:

- **Eye Protection:** Always wear safety glasses with side shields or goggles to protect against accidental splashes or generation of dust.
- **Hand Protection:** Disposable nitrile gloves are required. It is crucial to discard gloves immediately after use and wash hands thoroughly.^[1] For prolonged or repeated contact, consider wearing double gloves.
- **Body Protection:** A standard laboratory coat should be worn to protect skin and clothing.

- Respiratory Protection: While not generally required under normal handling conditions with good ventilation, a respirator may be necessary if there is a risk of inhaling dust from the powdered form of the dye.^[2] Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance on respiratory protection.

Operational Plan for Handling ATTO 647

Proper handling of **ATTO 647** is critical for both safety and the quality of experimental results. The following step-by-step procedure outlines the best practices for its use.

1. Storage and Preparation:

- Upon receipt, store the solvent-free **ATTO 647** at -20°C and protect it from light and moisture.^{[3][4][5]}
- Before opening, the vial must be equilibrated to room temperature to prevent moisture condensation.^[3]
- Prepare solutions immediately before use.^{[3][4]} **ATTO 647** is soluble in polar solvents such as anhydrous acetonitrile, dimethylformamide (DMF), or dimethylsulfoxide (DMSO).^[3]

2. Handling and Use:

- Handle the compound in a well-ventilated area.^[6]
- Avoid the formation of dust and aerosols.
- Do not eat, drink, or smoke in the laboratory.^[6]
- Always wear the appropriate PPE as outlined above.

3. Spill Cleanup:

- In the event of a spill, prevent the generation of dust.^[7]
- For dry spills, carefully sweep up the material.

- For liquid spills, absorb the material with an inert absorbent material and place it in a labeled container for disposal.[7]
- Clean the spill area thoroughly. Fluorescent dye cleaners are available for removing tough stains.[1]

Disposal Plan

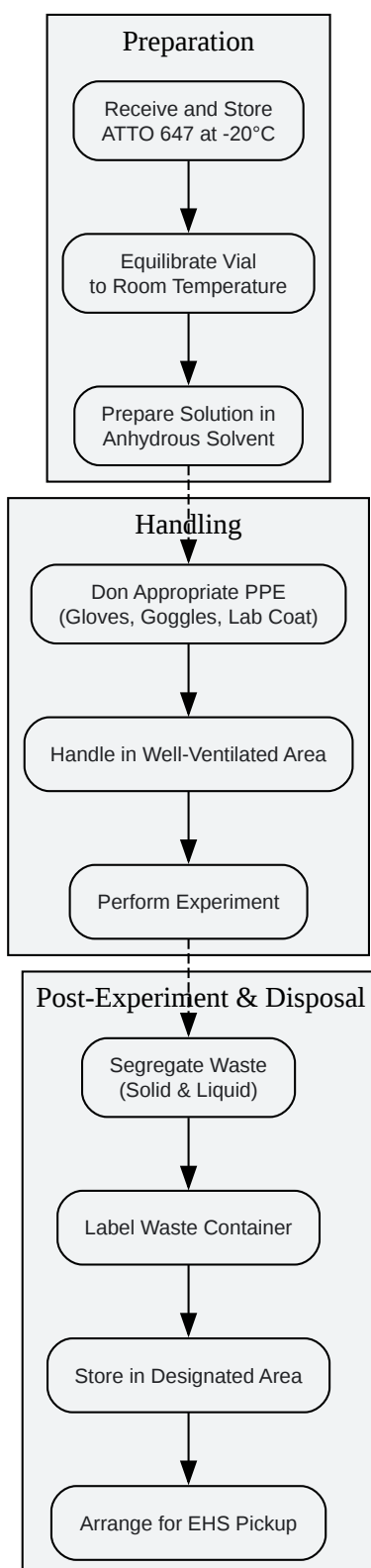
Proper disposal of **ATTO 647** and its containers is crucial to prevent environmental contamination.

- Waste Segregation: Keep solid and liquid waste containing **ATTO 647** separate.[7]
- Containerization: Use chemically compatible, leak-proof containers for waste collection.[7] The containers should have secure, tight-fitting lids.
- Labeling: Clearly label all waste containers with "Hazardous Waste" (if applicable according to your local regulations) and the full chemical name "**ATTO 647**".[7]
- Storage: Store waste containers in a designated and clearly marked satellite accumulation area with secondary containment.[7]
- Disposal: Arrange for the collection of the waste by your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.[7] Do not dispose of **ATTO 647** down the drain or in the regular trash.[7]

Quantitative Data Summary

Property	Value	Source
Absorption Maximum (λ_{abs})	647 nm	[3][4][5]
Molar Extinction Coefficient (ϵ_{max})	$1.2 \times 10^5 \text{ M}^{-1} \text{ cm}^{-1}$	[3][4][5]
Fluorescence Maximum (λ_{fl})	667 nm	[3][4][5]
Fluorescence Quantum Yield (η_{fl})	20%	[3][4][5]
Fluorescence Lifetime (τ_{fl})	2.4 ns	[3][4][5]
Storage Temperature	-20 °C	[3][4][5]

Experimental Workflow



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